

Material safety data sheet (MSDS) for 2-azido-N-(4-ethylphenyl)acetamide

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Compound of Interest

Compound Name: 2-azido-N-(4-ethylphenyl)acetamide

Cat. No.: B1486407

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An In-depth Technical Guide to 2-azido-N-(4-ethylphenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from available scientific literature and safety data for structurally related compounds. A certified Material Safety Data Sheet (MSDS) for **2-azido-N-(4-ethylphenyl)acetamide** is not publicly available. This guide should be used for informational purposes only and is not a substitute for a formal risk assessment. All laboratory work should be conducted by trained professionals in a controlled environment.

Chemical Identification

Identifier	Value
Chemical Name	2-azido-N-(4-ethylphenyl)acetamide
CAS Number	1160748-31-1[1]
Molecular Formula	C ₁₀ H ₁₂ N ₄ O[1]
Molecular Weight	204.23 g/mol [1]
SMILES	<chem>CCC1=CC=C(C=C1)NC(CN=[N+]=[N-])=O</chem> [1]

Hazard Identification and Precautionary Measures

While specific toxicological data for **2-azido-N-(4-ethylphenyl)acetamide** is unavailable, a hazard assessment can be inferred from its structural components: the azide group and the N-phenylacetamide core.

Potential Hazards:

- **Azide Group:** Organic azides are energetic materials and can be explosive, particularly when heated or subjected to shock. They may also be acutely toxic.
- **N-phenylacetamide Core:** Related compounds, such as acetanilide, are harmful if swallowed and can cause skin and eye irritation.[\[2\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[3\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)

Physical and Chemical Properties

Quantitative data for **2-azido-N-(4-ethylphenyl)acetamide** is not available. The following table presents data for the closely related analogue, 2-azido-N-(4-methylphenyl)acetamide.

Property	Value (for 2-azido-N-(4-methylphenyl)acetamide)	Citation
Molecular Formula	C9H10N4O	[5]
Molecular Weight	190.20 g/mol	[5]
Melting Point	360–362 K (87-89 °C)	[6][7]
Appearance	Colorless plate-like crystals	[6][7]

Experimental Protocols

Synthesis of 2-azido-N-(4-methylphenyl)acetamide (A Representative Protocol)

This protocol for the synthesis of a close analogue can likely be adapted for **2-azido-N-(4-ethylphenyl)acetamide**.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

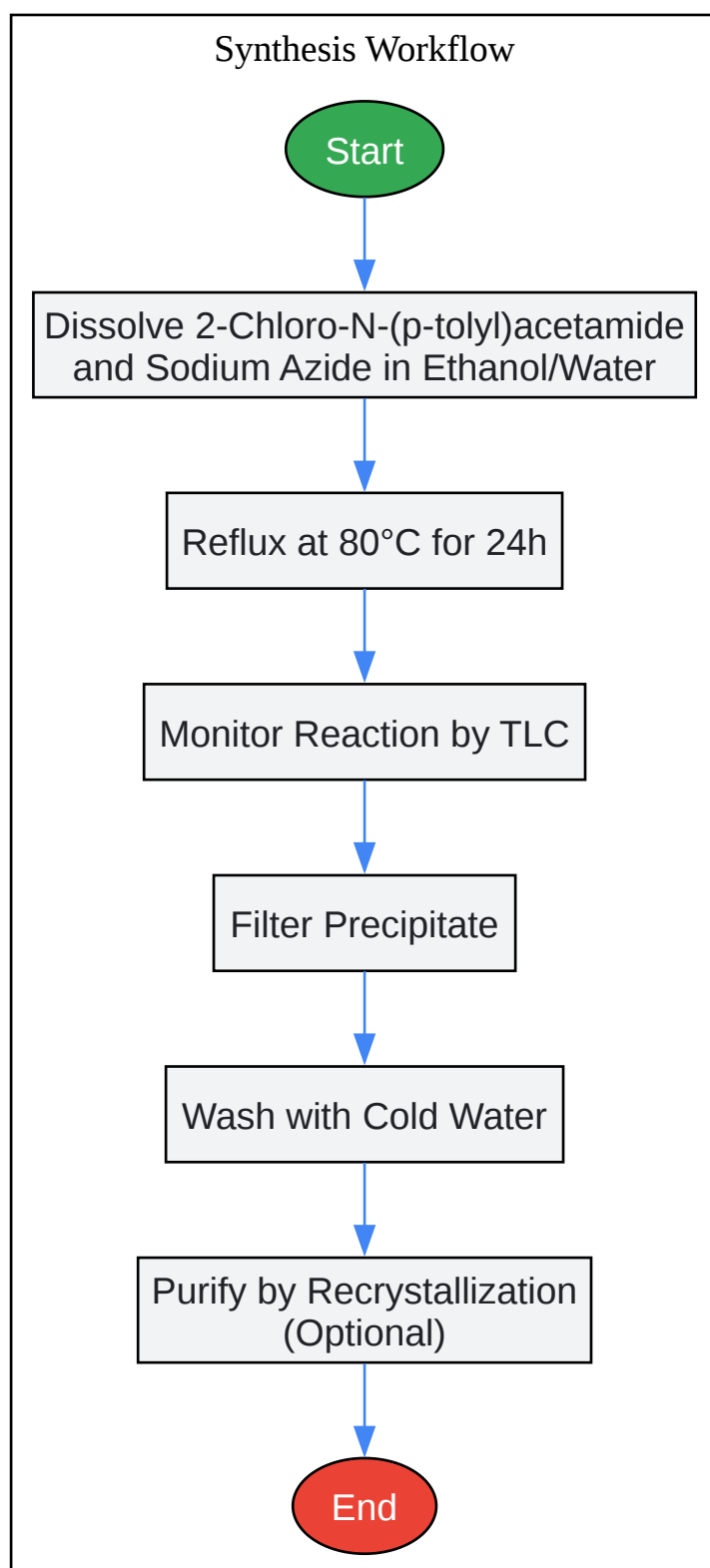
- 2-Chloro-N-(p-tolyl)acetamide (0.011 mol)
- Sodium azide (0.015 mol)
- Ethanol/water (70:30 mixture)

Procedure:

- Dissolve 2-Chloro-N-(p-tolyl)acetamide and sodium azide in the ethanol/water mixture.
- Reflux the solution for 24 hours at 80°C.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the precipitate of 2-azido-N-(4-methylphenyl)acetamide.
- Wash the precipitate with cold water.

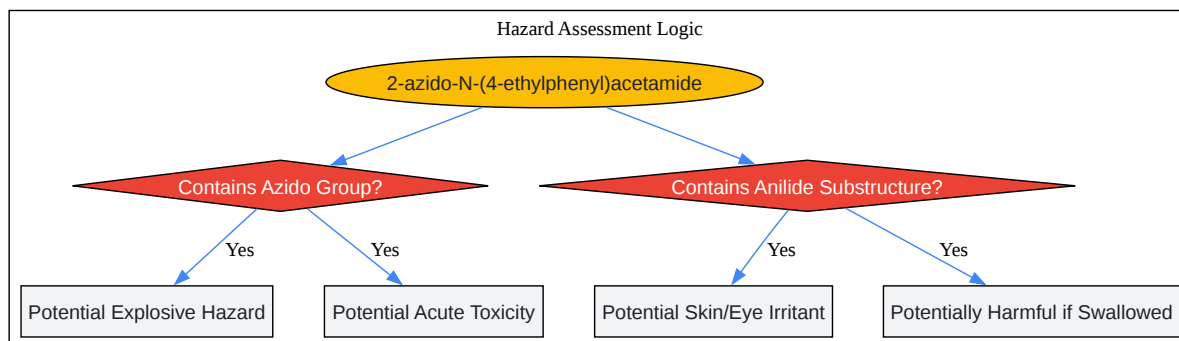
- For purification, a portion of the product can be dissolved in hot ethanol, filtered, and the filtrate left undisturbed for 7 days to form crystals.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Diagrams and Workflows



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Caption: Synthesis workflow for a related azido-acetamide compound.



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Caption: Logical relationship for inferred hazard assessment.

Handling, Storage, and Disposal

- Handling: Use in a well-ventilated area. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[10][11]
- Storage: Keep in a tightly closed container in a cool, dry place.[12] Azido compounds should be stored away from heat and sources of ignition.
- Disposal: Dispose of contents/container to an approved waste disposal plant. Follow all local and national regulations for hazardous waste disposal.

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